

Synergistic Effects of Avermectin B1: A Comparative Guide

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Compound of Interest		
Compound Name:	avermectin B1	
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Avermectin B1, a widely utilized insecticide and anthelmintic, exhibits enhanced efficacy when combined with a variety of other compounds.[1] This guide provides a comparative analysis of the synergistic effects of **Avermectin B1** with other agents, supported by experimental data, to inform researchers, scientists, and drug development professionals. The exploration of these synergistic combinations offers promising avenues for developing more potent and effective pest control and potentially therapeutic formulations.

Overview of Avermectin B1

Avermectin B1, also known as Abamectin, is a fermentation product of the soil bacterium Streptomyces avermitilis.[1] It is a mixture of two homologous compounds, Avermectin B1a (>80%) and Avermectin B1b (<20%).[1] Its primary mechanism of action involves the interference with nerve and muscle functions of invertebrates by binding to glutamate-gated chloride channels, leading to hyperpolarization, paralysis, and death of the organism.[2][3] While highly effective, resistance management strategies and the desire for enhanced potency have driven research into synergistic combinations.

Synergistic Combinations with Avermectin B1

Experimental evidence demonstrates that the efficacy of **Avermectin B1** can be significantly amplified when used in conjunction with various chemical and biological agents. These synergistic interactions have been observed against a range of agricultural pests, including nematodes, insects, and mites.



With Fumigants against Root-Knot Nematodes

Studies have shown a significant synergistic effect when **Avermectin B1** (ABM) is combined with the soil fumigants dazomet (DZ) and chloropicrin (CP) for the control of root-knot nematodes (Meloidogyne spp.).[4][5] This combination not only enhances nematode mortality but also extends the half-life of **Avermectin B1** in the soil.[4][5]

Key Findings:

- The half-life of ABM was extended by approximately 1.68 and 1.56 times in laboratory trials and 2.02 and 1.69 times in greenhouse trials when combined with DZ and CP, respectively. [4][5]
- The combination treatments resulted in a more rapid diffusion of ABM into the nematode epidermis.[4][5]
- Greenhouse studies demonstrated a significant increase in cucumber yield when ABM was combined with either DZ or CP compared to individual treatments.[4][5][6]

Table 1: Efficacy of Avermectin B1 and Fumigant Combinations against Root-Knot Nematodes

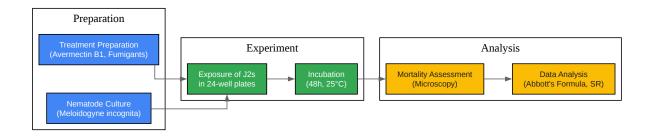


Treatment	Application Rate	Nematode Mortality (%)	Cucumber Yield Increase (%)
Avermectin B1 (alone)	Manufacturer's recommendation	Varies	Baseline
Dazomet (alone)	Manufacturer's recommendation	Varies	Baseline
Chloropicrin (alone)	Manufacturer's recommendation	Varies	Baseline
Avermectin B1 + Dazomet	Low concentration ABM + DZ	Synergistic increase	Significantly higher than individual treatments
Avermectin B1 + Chloropicrin	Low concentration ABM + CP	Synergistic increase	Significantly higher than individual treatments

Experimental Protocol: Laboratory Bioassay for Nematode Mortality

- Nematode Culture: Root-knot nematodes (Meloidogyne incognita) are cultured on susceptible tomato plants.
- Treatment Preparation: Stock solutions of Avermectin B1, dazomet, and chloropicrin are
 prepared in appropriate solvents. Serial dilutions and combinations are made to achieve the
 desired test concentrations.
- Exposure: A suspension of second-stage juveniles (J2s) of the nematodes is exposed to the different treatment solutions in 24-well plates.
- Mortality Assessment: After a 48-hour incubation period at 25°C, the number of dead nematodes is counted under a microscope. Nematodes are considered dead if they are immobile and do not respond to probing with a fine needle.
- Data Analysis: The mortality data is corrected for control mortality using Abbott's formula.
 The synergistic ratio is calculated using the formula: Synergistic Ratio = (Observed mortality of combination) / (Expected mortality of combination).





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Experimental workflow for the nematode bioassay.

With Insecticides against Cotton Pests

A combination of **Avermectin B1** and imidacloprid has demonstrated a significant synergistic effect against key cotton pests, including the cotton aphid (Aphis gossypii) and the pink bollworm (Pectinophora gossypiella).[7]

Key Findings:

- The mixture of **Avermectin B1** and imidacloprid resulted in up to 99.73% mortality of cotton aphids after 3 days.[7]
- Against pink bollworms, imidacloprid alone was more toxic than Avermectin B1 alone;
 however, their combination showed the highest mortality rates.[7]

Table 2: Efficacy of **Avermectin B1** and Imidacloprid Combination against Cotton Pests (3 Days Post-Application)

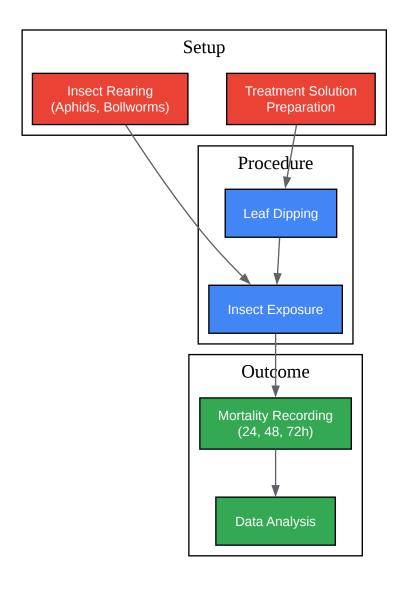


Pest	Treatment	Mortality (%)
Cotton Aphid	Avermectin B1	65.97 - 83.90
Imidacloprid	Varies	
Avermectin B1 + Imidacloprid	83.13 - 99.13	-
Pink Bollworm	Avermectin B1	22.05 - 45.06
Imidacloprid	67.19 - 83.30	
Avermectin B1 + Imidacloprid	Highest mortality observed	

Experimental Protocol: Leaf-Dip Bioassay for Insect Mortality

- Insect Rearing: Colonies of cotton aphids and pink bollworms are maintained on cotton plants under controlled laboratory conditions.
- Treatment Preparation: Commercial formulations of **Avermectin B1** and imidacloprid are diluted with distilled water to obtain the desired concentrations. The mixture is prepared by combining equal volumes of the individual insecticide solutions.
- Leaf Treatment: Cotton leaves are dipped into the respective treatment solutions for 10 seconds and then air-dried.
- Insect Exposure: For aphids, ten adult aphids are placed on each treated leaf disc in a petri dish. For pink bollworms, third-instar larvae are released onto the treated leaves.
- Mortality Assessment: Mortality is recorded at 24, 48, and 72 hours after exposure.
- Data Analysis: The corrected mortality is calculated using Abbott's formula.





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Workflow for the leaf-dip insect bioassay.

With Fungicides against Various Pests

The interaction between **Avermectin B1** and fungicides can be complex, resulting in synergistic, additive, or antagonistic effects depending on the specific compounds and target organisms.

- Synergistic Effects:
 - Avermectin B1 in combination with carbendazim and chlorothalonil showed enhanced insecticidal activity against Spodoptera litura, with mortality rates of 56.67% and 63.33%,



respectively, which was significantly higher than Avermectin B1 alone.[8]

- Binary mixtures of abamectin with spinosad, acetamiprid, and mancozeb exhibited synergistic effects against the red form of Tetranychus urticae.[9]
- Antagonistic Effects:
 - The combination of Avermectin B1 with the fungicide penconazole showed an antagonistic effect against Tetranychus urticae.[9]

Table 3: Interaction of Avermectin B1 with Fungicides against Spodoptera litura

Insecticide (LC50)	Fungicide (LC50)	Observed Mortality (%)	Interaction
Abamectin (210.23 ppm)	-	~50	-
Abamectin (210.23 ppm)	Carbendazim (40.94 ppm)	56.67	Synergism
Abamectin (210.23 ppm)	Chlorothalonil (1.16 ppm)	63.33	Synergism
Abamectin	Mancozeb	-	Equivalism

Experimental Protocol: Diet Incorporation Bioassay for Spodoptera litura

- Insect Culture:Spodoptera litura larvae are reared on an artificial diet under controlled conditions.
- Treatment Preparation: The LC50 values of Avermectin B1 and the test fungicides are
 predetermined. The compounds are incorporated into the artificial diet at their respective
 LC50 concentrations, both individually and in combination.
- Larval Exposure: Third-instar larvae of S. litura are released onto the treated diet.
- Mortality Assessment: Larval mortality is recorded after 48 hours of exposure.



 Data Analysis: The expected mortality of the combination is calculated based on the individual mortalities. The interaction is classified as synergistic, additive, or antagonistic by comparing the observed and expected mortalities.

Conclusion

The synergistic combinations of **Avermectin B1** with other compounds present a powerful strategy to enhance its efficacy, broaden its spectrum of activity, and potentially mitigate the development of resistance. The data presented in this guide, derived from various experimental studies, highlights the significant potential of these combinations in agricultural pest management. Further research into the underlying mechanisms of these synergistic interactions is crucial for the rational design of new and more effective combination products. The detailed experimental protocols provided serve as a foundation for researchers to replicate and expand upon these findings.

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